

In-Depth Technical Guide: N-Thionylaniline (CAS 1122-83-4)

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Compound of Interest

Compound Name: *N-Thionylaniline*

Cat. No.: B7779829

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity with CAS number 1122-83-4, commonly known as **N-Thionylaniline** or N-Sulfinylaniline. This document consolidates its chemical and physical properties, spectroscopic data, synthesis protocols, and key applications in organic synthesis, particularly in the formation of bioactive heterocyclic compounds and its utility in cycloaddition reactions.

Chemical Information

N-Thionylaniline is a versatile reagent in organic synthesis, recognized for its reactive N=S=O functional group.

Table 1: Chemical Identification

Identifier	Value
CAS Number	1122-83-4
IUPAC Name	(sulfinylamino)benzene[1]
Molecular Formula	C ₆ H ₅ NOS[1]
Molecular Weight	139.18 g/mol [1]
Canonical SMILES	C1=CC=C(C=C1)N=S=O
InChI Key	FIOJWGRGPONADF-UHFFFAOYSA-N[2]
Synonyms	N-Sulfinylaniline, Phenylsulfinylamine, Thionylaniline[1]

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **N-Thionylaniline**.

Table 2: Physical Properties

Property	Value	Reference
Appearance	Light yellow to yellow to orange clear liquid	TCI AMERICA
Boiling Point	200 °C (lit.)	[2]
83 °C / 15 mmHg (lit.)	[2]	
Density	1.236 g/mL at 25 °C (lit.)	[2]
Refractive Index (n _{20/D})	1.627 (lit.)	[2]
Water Solubility	Partly miscible	[3]

Table 3: Computed Properties

Property	Value	Reference
LogP	2.58040	BOC Sciences
pKa (most basic)	-5.1	ChemAxon

Spectroscopic Data

Spectroscopic data is essential for the characterization of **N-Thionylaniline**.

Table 4: Spectroscopic Data Summary

Spectrum Type	Key Features/Reference
¹ H NMR	Spectrum available on ChemicalBook
¹³ C NMR	Data available in SpringerMaterials database[1]
IR	Spectra available on NIST WebBook
Mass Spectrometry	Data available on PubChem and NIST WebBook[1]

Safety and Handling

N-Thionylaniline is classified as a hazardous substance and requires careful handling.

Table 5: GHS Hazard Information

Hazard Class	Hazard Statement
Skin corrosion/irritation	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	H319: Causes serious eye irritation[1]
Sensitization, respiratory	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation[1]

Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Synthesis of N-Thionylaniline

A general protocol for the synthesis of N-sulfinylaniline derivatives involves the reaction of anilines with thionyl chloride.

Experimental Protocol: General Synthesis of N-Sulfinylaniline Derivatives

Materials:

- Substituted aniline
- Thionyl chloride (SOCl_2)
- Inert solvent (e.g., toluene, dichloromethane)
- Nitrogen or Argon gas

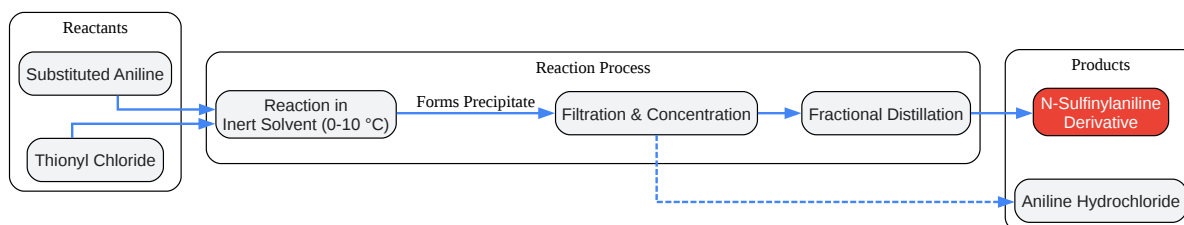
Equipment:

- Glass-lined or stainless steel reactor with mechanical stirrer, temperature probe, addition funnel, and reflux condenser
- Scrubbing system for acidic gases (HCl , SO_2)
- Heating and cooling system
- Vacuum pump and distillation apparatus

Procedure:

- Reactor Setup: Ensure the reactor is clean, dry, and purged with an inert gas.
- Charging: Charge the reactor with the inert solvent and the substituted aniline. Stir to dissolve.

- **Cooling:** Cool the aniline solution to 0-10 °C.
- **Thionyl Chloride Addition:** Slowly add thionyl chloride to the cooled solution over 1-2 hours, maintaining the temperature. The reaction is exothermic.
- **Reaction:** After the addition is complete, allow the reaction to proceed at the specified temperature for the recommended duration. Monitor the reaction progress by a suitable analytical method (e.g., GC, TLC).
- **Work-up:** Upon completion, filter the reaction mixture to remove the aniline hydrochloride precipitate. Wash the filter cake with a small amount of the solvent.
- **Purification:** Combine the filtrate and washings. Concentrate the filtrate under reduced pressure to remove the solvent. Purify the crude N-sulfinylaniline by fractional distillation under reduced pressure.



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Fig. 1: General workflow for the synthesis of N-sulfinylaniline derivatives.

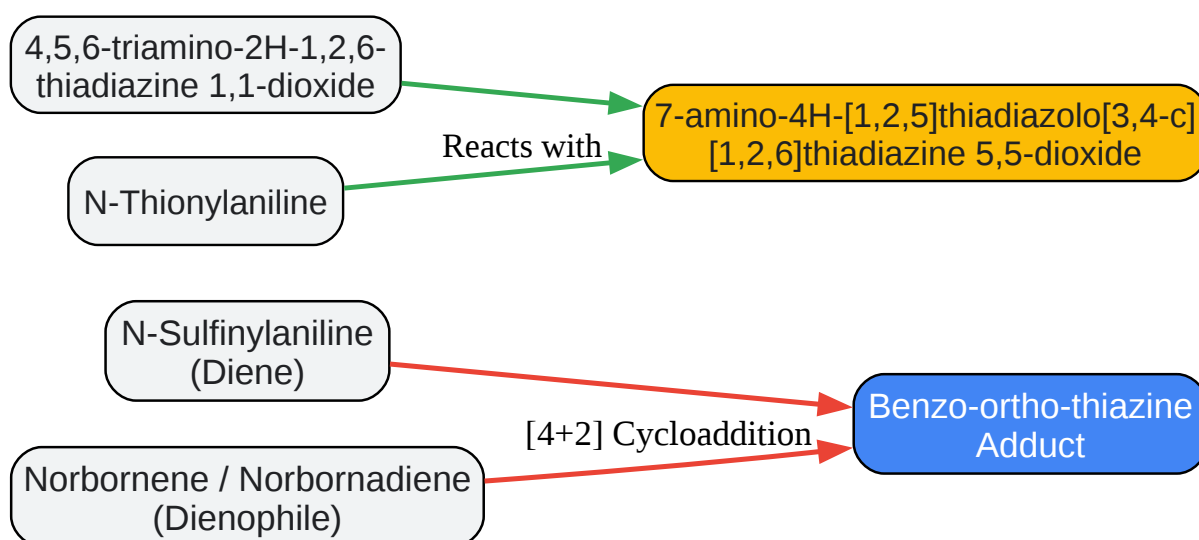
Applications in the Synthesis of Bioactive Heterocycles

N-Thionylaniline is a key intermediate in the synthesis of various sulfur- and nitrogen-containing heterocycles, some of which exhibit notable biological activity.

Synthesis of Fused[4][5][6]Thiadiazine 1,1-dioxides

N-Thionylaniline has been utilized in the synthesis of novel heterocyclic ring systems, such as 7-amino-4H-[4][5][6]thiadiazolo[3,4-c][4][5][7]thiadiazine 5,5-dioxide.[8] This class of compounds has been investigated as potential transition-state analogue inhibitors of xanthine oxidase and guanine aminohydrolase.[8]

Reaction Scheme: The synthesis involves the treatment of 4,5,6-triamino-2H-1,2,6-thiadiazine 1,1-dioxide with **N-thionylaniline**. [8]



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